

Comparing the selectivity profile of different cIAP1 ligands

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Compound of Interest

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A Comparative Guide to the Selectivity of cIAP1 Ligands

For Researchers, Scientists, and Drug Development Professionals

Cellular inhibitor of apoptosis protein 1 (cIAP1) is a critical regulator of apoptosis and immune signaling pathways, making it a compelling target for therapeutic intervention, particularly in oncology. A key consideration in the development of cIAP1-targeted therapies is the selectivity of small molecule ligands, not only for cIAP1 over other IAP family members like cIAP2 and X-linked inhibitor of apoptosis protein (XIAP), but also across the broader proteome. This guide provides a comparative analysis of the selectivity profiles of prominent cIAP1 ligands, supported by experimental data and detailed methodologies.

Selectivity Profiles of cIAP1 Ligands: A Quantitative Comparison

The selectivity of cIAP1 ligands is typically determined by their binding affinity to cIAP1 and other IAP family proteins. The following table summarizes the binding affinities (K_i or K_d values)

of several well-characterized SMAC mimetic compounds for cIAP1, cIAP2, and XIAP. Lower values indicate higher binding affinity.

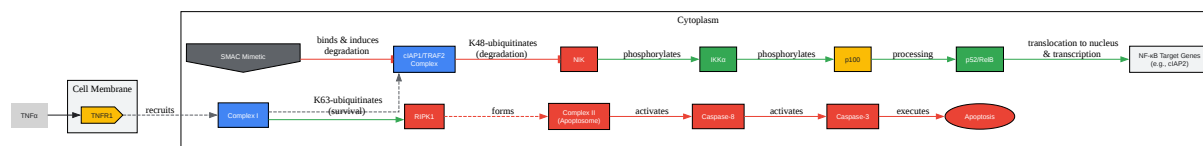
Compound	Type	cIAP1 (nM)	cIAP2 (nM)	XIAP (nM)	cIAP1 vs. XIAP Selectivity	Reference
Birinapant (TL32711)	Bivalent SMAC Mimetic	<1 (Kd)	-	45 (Kd)	>45-fold	[1]
GDC-0152	Monovalent SMAC Mimetic	17 (Ki)	43 (Ki)	28 (Ki)	~1.6-fold	[2][3]
LCL161	Monovalent SMAC Mimetic	-	-	-	Pan-IAP inhibitor with similar affinities	[4]
SM-130	Monovalent SMAC Mimetic	-	-	-	Selective for cIAPs over XIAP	[5]
SM-114	Monovalent SMAC Mimetic	-	-	-	Selective for cIAP1 over XIAP	[5]
Compound 5 (SM-1295)	Monovalent SMAC Mimetic	<10 (Ki)	<10 (Ki)	>9000 (Ki, estimated)	>900-fold	[6][7]
Compound 7	Monovalent SMAC Mimetic	-	-	-	933-fold for cIAP1 over XIAP	[7]

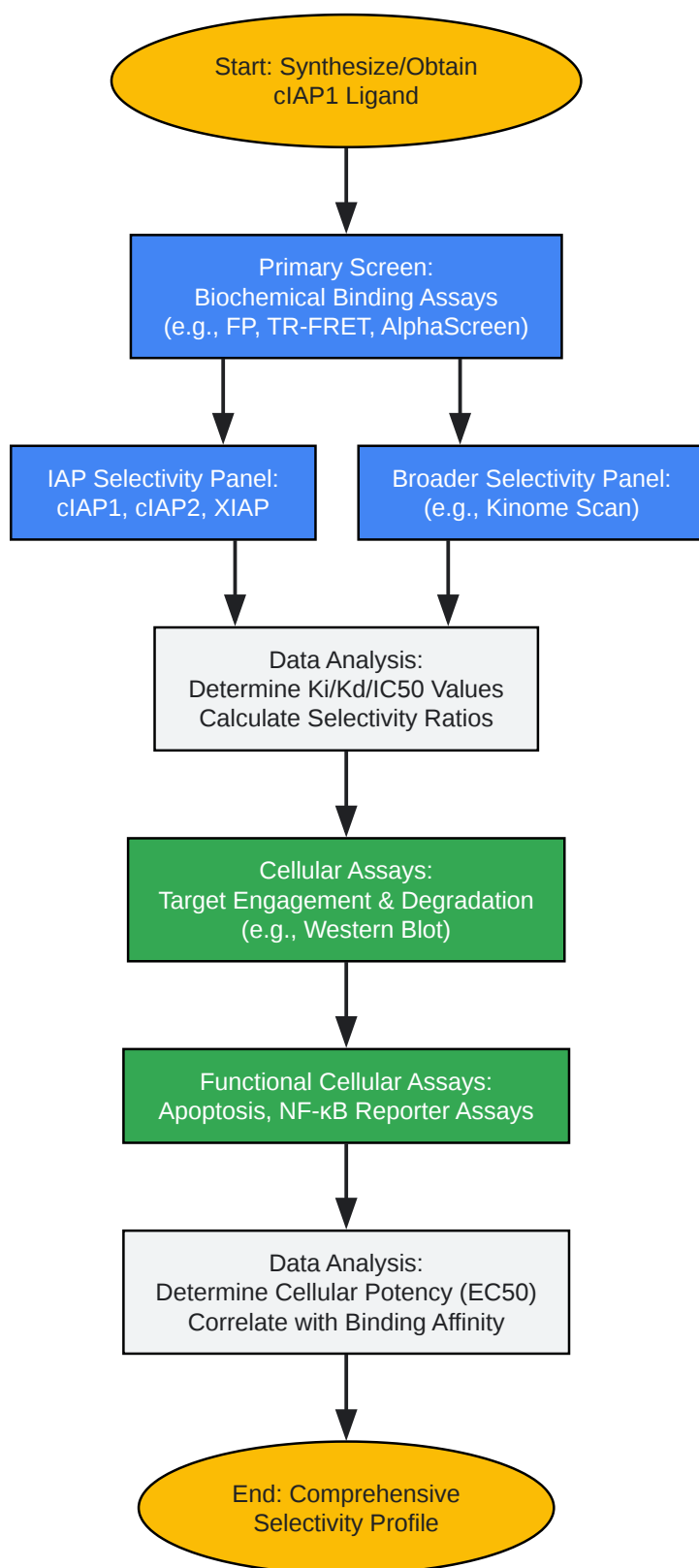
Note: The binding affinity values are sourced from different studies and may have been determined using various assays and experimental conditions. Direct comparison should be

made with caution. The selectivity ratio is calculated as $K_i(\text{XIAP}) / K_i(\text{cIAP1})$. A higher ratio indicates greater selectivity for cIAP1 over XIAP.

Signaling Pathways Modulated by cIAP1 Ligands

cIAP1 is a key node in cellular signaling, primarily regulating the NF- κ B and apoptosis pathways. SMAC mimetics bind to the BIR domains of cIAP1, inducing its auto-ubiquitination and subsequent proteasomal degradation. This degradation of cIAP1 has two major consequences: the activation of the non-canonical NF- κ B pathway and the sensitization of cells to apoptosis.





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